

Spectral Analysis of 2-Formyl-5-methoxybenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Formyl-5-methoxybenzoic acid

CAS No.: 4785-56-2

Cat. No.: B1352372

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This technical guide provides a comprehensive overview of the spectral analysis of **2-Formyl-5-methoxybenzoic acid** (CAS No: 4785-56-2), a key intermediate in organic synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering a detailed look at its structural characterization through Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). While experimental spectra for this specific compound are not publicly available, this guide outlines the expected spectral data based on established principles and data from structurally related compounds.

Chemical Structure and Properties

- IUPAC Name: **2-Formyl-5-methoxybenzoic acid**
- Molecular Formula: $C_9H_8O_4$
- Molecular Weight: 180.16 g/mol
- Structure:

- An aromatic ring substituted with a carboxylic acid group, a formyl group, and a methoxy group.

Predicted Spectral Data

The following tables summarize the predicted spectral data for **2-Formyl-5-methoxybenzoic acid**. These predictions are based on the analysis of its functional groups and comparison with similar molecules.

Table 1: Predicted ^1H NMR Spectral Data

Proton Assignment	Predicted Chemical Shift (δ) [ppm]	Multiplicity
Carboxylic Acid (-COOH)	> 10.0	Broad Singlet
Aldehyde (-CHO)	9.5 - 10.5	Singlet
Aromatic (Ar-H)	7.0 - 8.5	Multiplet
Methoxy (-OCH ₃)	3.8 - 4.0	Singlet

Table 2: Predicted ^{13}C NMR Spectral Data

Carbon Assignment	Predicted Chemical Shift (δ) [ppm]
Carboxylic Acid (-COOH)	165 - 175
Aldehyde (-CHO)	190 - 200
Aromatic (Ar-C)	110 - 160
Methoxy (-OCH ₃)	55 - 60

Table 3: Predicted IR Absorption Bands

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
O-H (Carboxylic Acid)	2500 - 3300	Broad
C=O (Carboxylic Acid)	1680 - 1710	Strong
C=O (Aldehyde)	1670 - 1700	Strong
C-O (Ether)	1200 - 1300 & 1000 - 1100	Strong
C-H (Aromatic)	3000 - 3100	Medium
C-H (Aldehyde)	2700 - 2850 & 2800 - 2950	Medium

Table 4: Predicted Mass Spectrometry Fragmentation

m/z Value	Possible Fragment Ion
180	[M] ⁺ (Molecular Ion)
163	[M - OH] ⁺
151	[M - CHO] ⁺
135	[M - COOH] ⁺
121	[M - COOH - CH ₂] ⁺
105	[C ₇ H ₅ O] ⁺
77	[C ₆ H ₅] ⁺

Experimental Protocols

Detailed methodologies for acquiring the spectral data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

Procedure:

- **Sample Preparation:** Dissolve 5-10 mg of **2-Formyl-5-methoxybenzoic acid** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆). Tetramethylsilane (TMS) is added as an internal standard (0 ppm).
- **¹H NMR Acquisition:** Acquire the proton NMR spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
- **¹³C NMR Acquisition:** Acquire the carbon NMR spectrum using a proton-decoupled pulse sequence.
- **Data Processing:** Process the acquired Free Induction Decay (FID) using Fourier transformation. Phase and baseline correct the resulting spectrum.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier-Transform Infrared Spectrometer.

Procedure:

- **Sample Preparation (KBr Pellet Method):**
 - Grind a small amount (1-2 mg) of **2-Formyl-5-methoxybenzoic acid** with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar.
 - Press the mixture into a thin, transparent pellet using a hydraulic press.
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FT-IR spectrometer and record the spectrum, typically in the range of 4000-400 cm⁻¹. A background spectrum of a pure KBr pellet should be recorded and subtracted.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: A mass spectrometer, typically with an Electron Ionization (EI) source.

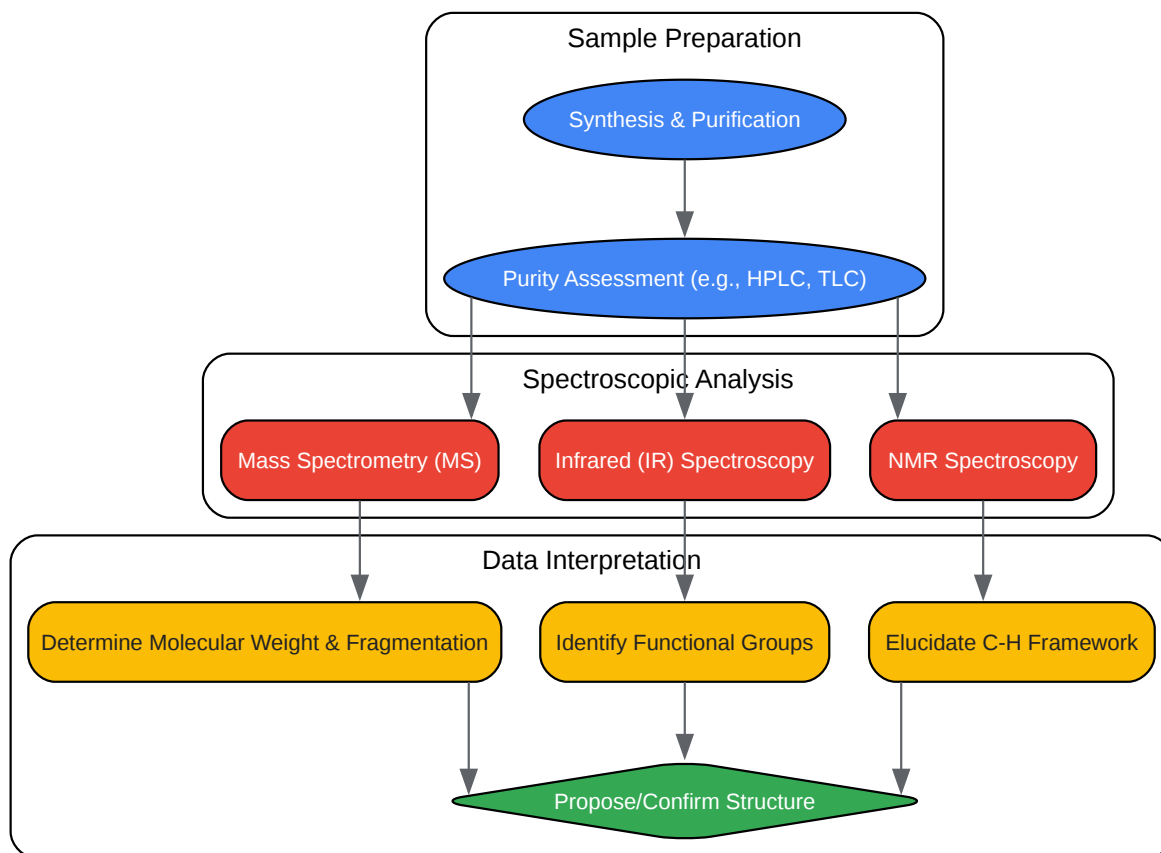
Procedure:

- **Sample Introduction:** Introduce a small amount of the sample into the ion source of the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography.
- **Ionization:** Bombard the sample with high-energy electrons (typically 70 eV) to generate a molecular ion and various fragment ions.
- **Mass Analysis:** Separate the ions based on their mass-to-charge ratio (m/z).
- **Detection:** Detect the abundance of each ion to generate the mass spectrum.

Logical Workflow for Spectral Analysis

The following diagram illustrates the logical workflow for the comprehensive spectral analysis of a chemical compound like **2-Formyl-5-methoxybenzoic acid**.

Workflow for Spectral Analysis of 2-Formyl-5-methoxybenzoic Acid



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Workflow for Spectroscopic Analysis

This comprehensive approach, combining NMR, IR, and MS, provides a robust methodology for the structural elucidation and confirmation of **2-Formyl-5-methoxybenzoic acid**, crucial for its application in research and development.

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